

albendazole safety profile comparison similar anthelmintics

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Comparative Efficacy Against Soil-Transmitted Helminths

Albendazole's effectiveness is not uniform across all parasites. The table below compares its efficacy as a monotherapy and in combination with other drugs, based on recent clinical trials and meta-analyses [1] [2] [3]:

Parasite	Albendazole (ALB) Monotherapy Efficacy	Combination Therapy & Comparative Efficacy
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| **Trichuris trichiura** (Whipworm) | **Cure Rate (CR):** Low (often <30%) **Egg Reduction Rate (ERR):** ~31% - 79.6% [1] [3]. | **ALB + Ivermectin (IVM):** Superior; CR 65.8% vs 13.4% with ALB-placebo [4] [2]. **ALB + Moxidectin:** Superior; CR 69% vs 16% with ALB alone [5]. | | **Hookworms** | **CR:** Moderate **ERR:** ~90.6% - 94.1% [6] [3]. | **ALB + IVM:** Modest additional benefit; ERR 93.2% vs 90.6% with ALB alone [6] [2]. | | **Ascaris lumbricoides** (Roundworm) | **CR:** High (>90%) [2]. | **ALB Monotherapy** remains highly effective and adequate [2]. |

Detailed Experimental Protocols from Key Studies

To support the data in the tables, here are the methodologies from several pivotal studies.

Moxidectin-Albendazole Superiority Trial (2025)

This double-blind, randomized, controlled, phase 3 trial assessed a combination therapy for *Trichuris trichiura* [5].

- **Objective:** To determine if moxidectin co-administered with **albendazole** is superior to **albendazole** monotherapy.
- **Location & Population:** 224 school-aged children (6-11 years) in Pemba Island, Tanzania.
- **Intervention Groups:** Randomized in a 3:2:1 ratio to:
 - Moxidectin (dose by age) + 400 mg **Albendazole**
 - Placebo + 400 mg **Albendazole**
 - Placebo + Placebo
- **Primary Endpoint:** Cure rate assessed 14-21 days post-treatment via Kato-Katz thick smears.
- **Key Finding:** The cure rate for the combination was 69%, significantly higher than 16% for **albendazole** monotherapy [5].

Ivermectin-Albendazole Fixed-Dose Combination (FDC) Trial (2025)

This individual-level analysis of a phase II/III trial evaluated a fixed-dose coformulation [1].

- **Objective:** To model individual egg reduction rates for FDC versus **albendazole** against *T. trichiura* and hookworms.
- **Study Design:** Adaptive, single-blinded, randomized, multicenter, active-controlled trial.
- **Location:** Kwale County (Kenya), Bahir Dar Zuria (Ethiopia), and Manhiça District (Mozambique).
- **Intervention:** Fixed-dose coformulation of IVM/ALB (9/400 mg or 18/400 mg) versus standard ALB 400 mg.
- **Analysis Method:** Used a Bayesian approach with mixed models to estimate individual egg reduction rates (ERRi) and identify covariates for therapeutic failure.
- **Key Finding:** Confirmed low efficacy of **albendazole** monotherapy against *T. trichiura* and the higher efficacy of the FDC [1].

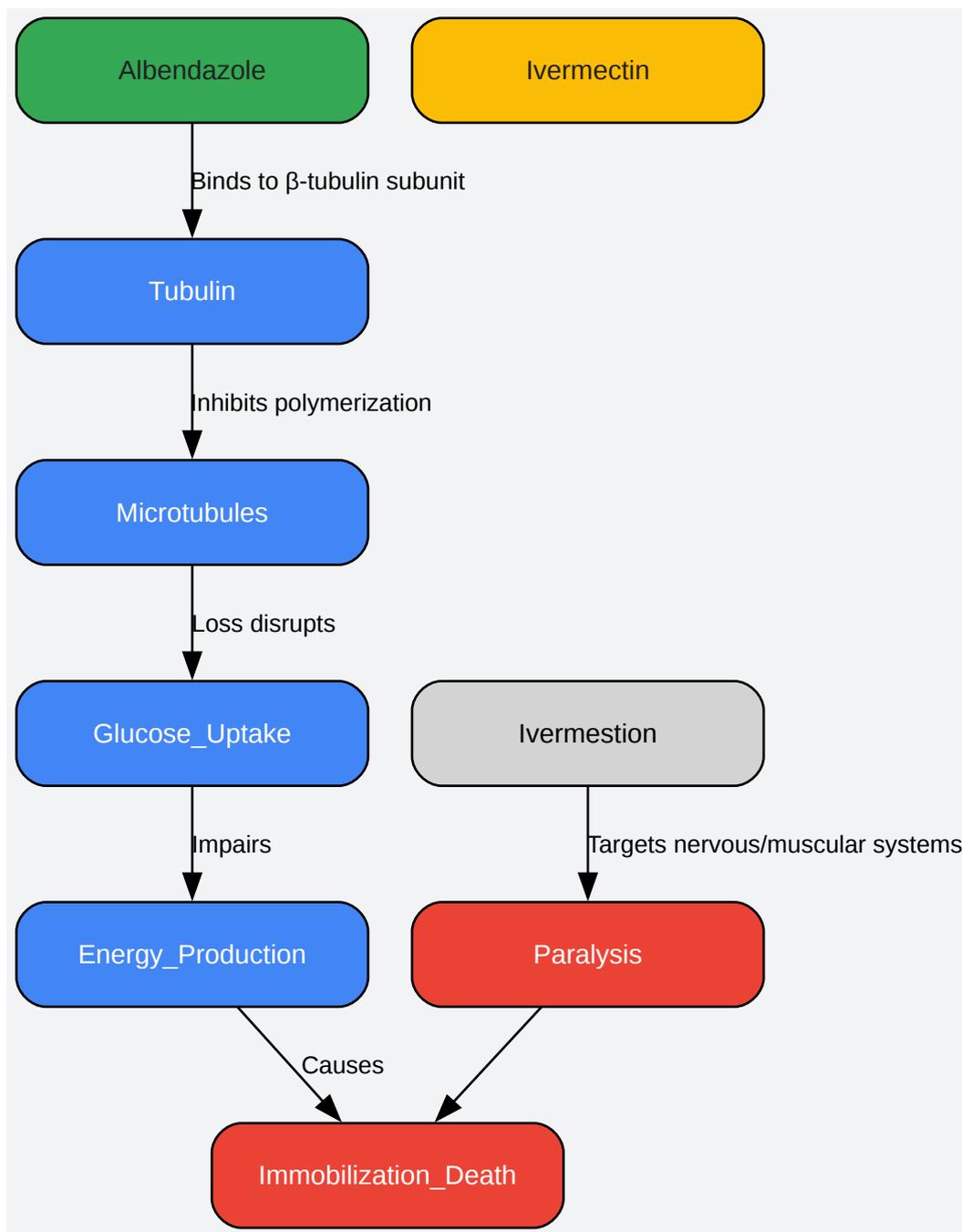
Updated Systematic Review and Meta-Analysis (2025)

This study synthesized the latest evidence on combination therapy [2].

- **Objective:** To provide a contemporary assessment of the efficacy and safety of IVM–ALB versus ALB or IVM monotherapy for soil-transmitted helminths.
- **Methodology:** Followed PRISMA guidelines, pooling data from 12 randomized controlled trials (RCTs) involving 5720 participants.
- **Analysis:** Compared cure rates and egg reduction rates for different drug regimens across the major helminth species.
- **Key Conclusion:** Co-administration of **albendazole**–ivermectin produces clear benefits for *T. trichiura* with an acceptable safety profile [2].

Mechanism of Action and Signaling Pathway

Albendazole's primary mechanism is the inhibition of tubulin polymerization, which disrupts microtubule-dependent processes in parasites [4] [7]. The following diagram illustrates this pathway and the synergistic action with ivermectin.



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References

1. Individual-level analysis of the efficacy of albendazole and ... [sciencedirect.com]
2. Ivermectin-albendazole combination versus ... [sciencedirect.com]
3. Albendazole treatment efficacy and predictors of success in ... [link.springer.com]
4. Albendazole - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]
5. Efficacy and safety of moxidectin-albendazole combination ... [pubmed.ncbi.nlm.nih.gov]
6. Efficacy and Safety of Albendazole Versus ... [pubmed.ncbi.nlm.nih.gov]
7. Albendazole: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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